

Spectroscopic Characterization of Dimethyl (hydroxymethyl)phosphonate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Dimethyl (hydroxymethyl)phosphonate

CAS No.: 24630-67-9

Cat. No.: B1366974

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Introduction

Dimethyl (hydroxymethyl)phosphonate (DMHMP) is an organophosphorus compound of significant interest in various chemical and pharmaceutical research fields. Its structural simplicity, featuring a reactive hydroxymethyl group directly attached to the phosphorus atom, makes it a versatile building block in organic synthesis.[1] Accurate and comprehensive characterization of DMHMP is paramount for its effective utilization, ensuring purity, and understanding its chemical behavior. This guide provides an in-depth analysis of the spectroscopic techniques employed for the structural elucidation of DMHMP, intended for researchers, scientists, and professionals in drug development.

This document will delve into the principles and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and ^{31}P), Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS) in the characterization of DMHMP. Each section will provide not only the spectral data but also the underlying scientific rationale for the observed phenomena and detailed experimental protocols.

Molecular Structure and Key Physicochemical Properties

DMHMP is a relatively small organophosphonate with the molecular formula $\text{C}_3\text{H}_9\text{O}_4\text{P}$. [2] Its structure is characterized by a central phosphorus atom double-bonded to an oxygen atom (a phosphoryl group), single-bonded to a hydroxymethyl group, and two methoxy groups.

Property	Value	Source
Molecular Formula	$\text{C}_3\text{H}_9\text{O}_4\text{P}$	[2]
Molecular Weight	140.07 g/mol	[2]
CAS Number	24630-67-9	[2]
IUPAC Name	dimethoxyphosphorylmethanol	[2]

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Figure 1: 2D structure of **Dimethyl (hydroxymethyl)phosphonate (DMHMP)**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms. For organophosphorus compounds like DMHMP, multinuclear NMR, including ^1H , ^{13}C , and ^{31}P nuclei, is indispensable.[3]

^1H NMR Spectroscopy

Proton NMR provides information on the number of distinct proton environments and their neighboring atoms through chemical shifts, signal integrations, and spin-spin coupling patterns.

Expected ^1H NMR Spectral Data for DMHMP:

Protons	Chemical Shift (δ , ppm) (Predicted)	Multiplicity	Coupling Constant (J, Hz) (Predicted)
-OH	Variable	Singlet (broad)	N/A
-CH ₂ -	~3.9	Doublet	$^2J(\text{P,H}) \approx 6\text{-}12\text{ Hz}$
-OCH ₃	~3.8	Doublet	$^3J(\text{P,H}) \approx 10\text{-}12\text{ Hz}$

Interpretation:

- Hydroxyl Proton (-OH): The chemical shift of the hydroxyl proton is highly dependent on the solvent, concentration, and temperature due to hydrogen bonding. It typically appears as a broad singlet and may exchange with deuterium in deuterated solvents like D₂O, leading to its disappearance from the spectrum.
- Hyoxymethyl Protons (-CH₂-): These two protons are chemically equivalent and are directly attached to the carbon bonded to the phosphorus atom. They are expected to appear as a doublet due to coupling with the ³¹P nucleus (²J(P,H)).
- Methoxy Protons (-OCH₃): The six protons of the two equivalent methoxy groups are expected to appear as a doublet due to coupling to the phosphorus atom through three bonds (³J(P,H)).

¹³C NMR Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of the molecule. Due to the low natural abundance of ¹³C, spectra are typically acquired with proton decoupling to simplify the signals to singlets. However, in the case of DMHMP, coupling to the ³¹P nucleus is still observed.

Expected ¹³C NMR Spectral Data for DMHMP:

Carbon	Chemical Shift (δ, ppm) (Predicted)	Multiplicity	Coupling Constant (J, Hz) (Predicted)
-CH ₂ -	~56-58	Doublet	¹ J(P,C) ≈ 140-160 Hz
-OCH ₃	~53-55	Doublet	² J(P,C) ≈ 5-7 Hz

Interpretation:

- Hyoxymethyl Carbon (-CH₂-): This carbon is directly bonded to the phosphorus atom, resulting in a large one-bond coupling constant (¹J(P,C)), which splits the signal into a doublet.
- Methoxy Carbons (-OCH₃): The two equivalent methoxy carbons are two bonds away from the phosphorus atom, leading to a smaller two-bond coupling constant (²J(P,C)) and a doublet signal.

³¹P NMR Spectroscopy

Phosphorus-31 NMR is a highly sensitive technique for the direct observation of the phosphorus nucleus, providing valuable information about its oxidation state and chemical environment.^[4]

Expected ³¹P NMR Spectral Data for DMHMP:

Nucleus	Chemical Shift (δ, ppm) (Referenced to 85% H ₃ PO ₄)	Multiplicity (Proton-coupled)
³¹ P	~25-28	Multiplet

Interpretation:

The chemical shift of the ^{31}P nucleus in DMHMP is expected in the typical range for phosphonates. In a proton-coupled ^{31}P NMR spectrum, the signal would appear as a complex multiplet due to coupling with the $-\text{CH}_2-$ and $-\text{OCH}_3$ protons. However, ^{31}P NMR spectra are most commonly acquired with proton decoupling, which would result in a single, sharp singlet for DMHMP.

Experimental Protocol for NMR Spectroscopy



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Figure 2: A generalized workflow for acquiring NMR spectra of DMHMP.

- **Sample Preparation:**
 - Accurately weigh 10-20 mg of DMHMP and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl_3) in a clean, dry vial.
 - If the solvent does not contain an internal standard, add a small amount of tetramethylsilane (TMS) for ^1H and ^{13}C NMR referencing. For ^{31}P NMR, an external standard of 85% H_3PO_4 is typically used.
 - Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- **Data Acquisition:**
 - Acquire a ^1H NMR spectrum using a standard single-pulse experiment.
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Acquire a proton-decoupled ^{31}P NMR spectrum.
- **Data Processing:**
 - Apply a Fourier transform to the free induction decay (FID) to obtain the frequency-domain spectrum.
 - Phase correct the spectrum to ensure all peaks are in the absorptive mode.
 - Apply a baseline correction to obtain a flat baseline.

- Calibrate the chemical shift axis by setting the TMS signal to 0 ppm for ^1H and ^{13}C spectra, and the external H_3PO_4 signal to 0 ppm for the ^{31}P spectrum.
- Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expected FTIR Absorption Bands for DMHMP:

Wavenumber (cm^{-1}) (Predicted)	Vibrational Mode	Intensity
3400-3200	O-H stretch (hydrogen-bonded)	Broad, Strong
2980-2850	C-H stretch (aliphatic)	Medium-Strong
1260-1200	P=O stretch (phosphoryl)	Strong
1050-1000	P-O-C stretch	Strong
~1050	C-O stretch	Medium

Interpretation:

- O-H Stretch: The presence of a broad and strong absorption band in the region of $3400\text{-}3200\text{ cm}^{-1}$ is a clear indication of the hydroxyl group involved in hydrogen bonding.
- C-H Stretch: The bands in the $2980\text{-}2850\text{ cm}^{-1}$ region correspond to the stretching vibrations of the C-H bonds in the methyl and methylene groups.
- P=O Stretch: A very strong and characteristic absorption band between $1260\text{-}1200\text{ cm}^{-1}$ is indicative of the P=O double bond of the phosphoryl group. The exact position of this band can be sensitive to the electronic environment of the phosphorus atom.
- P-O-C Stretch: Strong absorptions in the $1050\text{-}1000\text{ cm}^{-1}$ region are characteristic of the P-O-C single bond stretching vibrations of the methoxy groups.
- C-O Stretch: The C-O single bond stretching of the hydroxymethyl group is also expected in the fingerprint region, around 1050 cm^{-1} .

Experimental Protocol for FTIR Spectroscopy (Liquid Sample)

- Sample Preparation:
 - As DMHMP is a liquid at room temperature, it can be analyzed directly as a thin film.
 - Place a small drop of DMHMP onto a clean, dry salt plate (e.g., NaCl or KBr).
 - Gently place a second salt plate on top of the first to create a thin liquid film between the plates.

- Data Acquisition:
 - Place the salt plates in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment to subtract atmospheric and instrumental interferences.
 - Acquire the sample spectrum.
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.
 - Label the significant peaks in the spectrum.

Mass Spectrometry (MS)

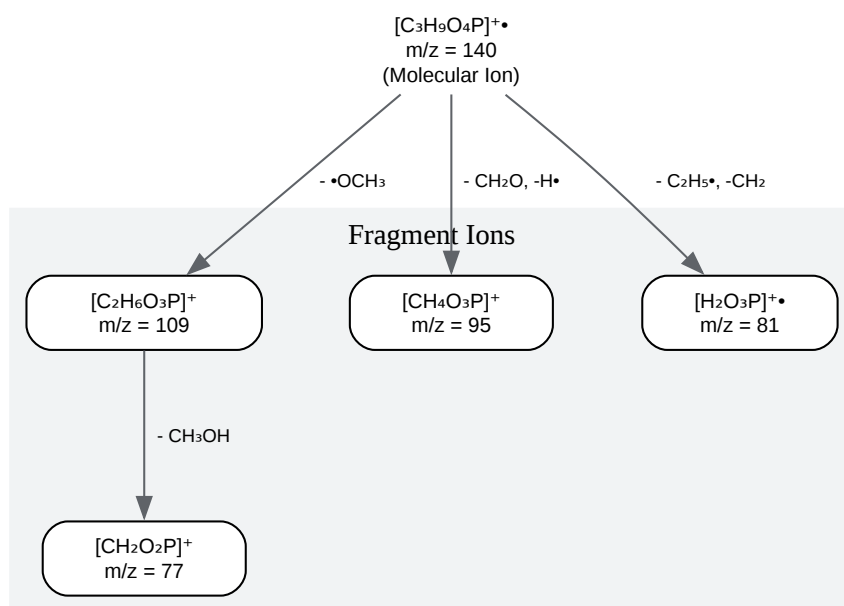
Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and elemental composition of a compound, and the fragmentation pattern can be used to deduce its structure.

Expected Mass Spectrometry Data for DMHMP:

Parameter	Value	Source
Monoisotopic Mass	140.02384576 Da	[2]

Interpretation and Proposed Fragmentation Pathway:

Upon electron ionization (EI), DMHMP is expected to form a molecular ion ($M^{+\bullet}$) at $m/z = 140$. This molecular ion can then undergo various fragmentation processes to form smaller, stable ions. A plausible fragmentation pathway is outlined below:



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Figure 3: Proposed electron ionization fragmentation pathway for DMHMP.

- Loss of a Methoxy Radical ($\bullet OCH_3$): Cleavage of a $P-OCH_3$ bond can lead to the loss of a methoxy radical, resulting in a fragment ion at $m/z = 109$.
- Loss of Formaldehyde (CH_2O) and a Hydrogen Radical ($H\bullet$): A rearrangement followed by fragmentation could lead to the loss of formaldehyde and a hydrogen radical, giving a fragment at $m/z = 95$.
- Further Fragmentation: The fragment at $m/z = 109$ could further lose a molecule of methanol (CH_3OH) to form a fragment at $m/z = 77$. Other smaller fragments are also possible.

Experimental Protocol for Mass Spectrometry (Electron Ionization)

- Sample Introduction:
 - Dissolve a small amount of DMHMP in a volatile solvent (e.g., methanol or dichloromethane).
 - Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization:
 - The sample is vaporized and enters the ion source, where it is bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis:
 - The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.

- Detection:
 - The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

Conclusion

The spectroscopic characterization of **Dimethyl (hydroxymethyl)phosphonate** is a multi-faceted process that relies on the synergistic application of NMR, FTIR, and Mass Spectrometry. NMR spectroscopy provides the most detailed structural information, elucidating the connectivity of atoms through chemical shifts and coupling constants. FTIR spectroscopy offers a rapid and effective method for identifying the key functional groups present in the molecule. Mass spectrometry confirms the molecular weight and provides valuable structural clues through the analysis of fragmentation patterns. By integrating the data from these techniques, a comprehensive and unambiguous structural assignment of DMHMP can be achieved, which is essential for its application in research and development.

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